

methyl 3-(2-chlorophenyl)-beta-alanine methyl ester synonyms

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Compound of Interest

Compound Name: *methyl 3-amino-3-(2-chlorophenyl)propanoate*

CAS No.: 823189-96-4

Cat. No.: B6142393

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An In-depth Technical Guide to **Methyl 3-amino-3-(2-chlorophenyl)propanoate**

Abstract

This technical guide provides a comprehensive overview of **methyl 3-amino-3-(2-chlorophenyl)propanoate**, a substituted β -amino acid ester of significant interest to researchers in medicinal chemistry and drug development. The nomenclature of this compound is first clarified, followed by a detailed exploration of its chemical properties, plausible synthetic strategies, and principal applications as a synthetic intermediate. Furthermore, this guide outlines detailed protocols for the analytical characterization of the molecule, including Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid Chromatography (HPLC), and Mass Spectrometry (MS). Safety information and a complete list of references are also provided to serve as a foundational resource for scientists working with this and related compounds.

Introduction and Nomenclature

The compound specified by the topic, "methyl 3-(2-chlorophenyl)-beta-alanine methyl ester," contains redundant terminology. The systematic name derived from its structure is **methyl 3-amino-3-(2-chlorophenyl)propanoate**. The term "beta-alanine methyl ester" already defines the core structure $\text{NH}_2\text{-CH}_2\text{-CH}_2\text{-COOCH}_3$, and the substituents are named accordingly. This guide will focus on this precise molecule, identified by the CAS Number 823189-96-4.

β -Amino acids and their derivatives are crucial structural motifs in pharmaceutical science.^[1] Unlike their α -amino acid counterparts, peptides incorporating β -amino acids often exhibit enhanced resistance to enzymatic degradation, making them valuable for developing more stable peptide-based drugs.^[1] The presence of an aryl group, in this case, 2-chlorophenyl, at the β -position, creates a chiral center and provides a scaffold that is common in biologically active compounds. This molecule, therefore, serves as a valuable, non-proteinogenic building block for synthesizing complex target molecules with potential therapeutic applications.^{[2][3]}

Chemical Identity and Physical Properties

A summary of the key chemical and physical properties for **methyl 3-amino-3-(2-chlorophenyl)propanoate** is presented below.

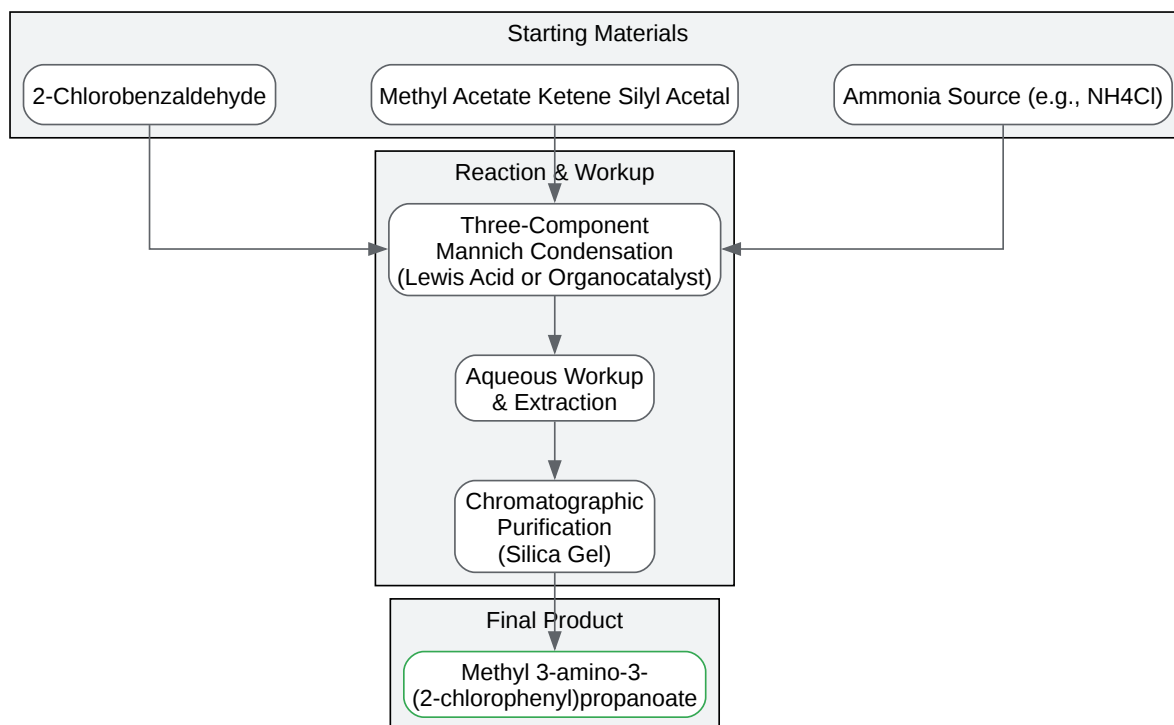
Property	Value	Reference
CAS Number	823189-96-4	
Molecular Formula	$\text{C}_{10}\text{H}_{12}\text{ClNO}_2$	
Molecular Weight	213.66 g/mol	
IUPAC Name	methyl 3-amino-3-(2-chlorophenyl)propanoate	
Synonyms	methyl 3-amino-3-(2-chlorophenyl)propanoate	
Physical Form	Liquid	
Storage Temperature	-10 °C	
InChI Key	DCRQVNQTTSOOAI-UHFFFAOYSA-N	

Synthetic Strategies

While a specific published synthesis for **methyl 3-amino-3-(2-chlorophenyl)propanoate** is not readily available, its structure lends itself to several well-established synthetic methodologies for preparing β -aryl- β -amino esters. The choice of method depends on the availability of starting materials, desired scale, and stereochemical requirements.

Mannich-Type Reaction

The Mannich reaction is a powerful carbon-carbon bond-forming reaction that produces β -amino carbonyl compounds.^[4] A three-component condensation of an aldehyde (2-chlorobenzaldehyde), an amine (ammonia or a synthetic equivalent), and an enolizable ester (such as a ketene silyl acetal derived from methyl acetate) provides a direct route to the target structure.^{[5][6]} Organocatalytic asymmetric versions of this reaction are particularly powerful for establishing the stereocenter with high enantioselectivity.^{[5][7]}



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A plausible workflow for the synthesis via Mannich reaction.

Reductive Amination of a β -Keto Ester

Reductive amination is another fundamental method for amine synthesis.[8][9] This approach involves the reaction of a ketone with an amine source to form an intermediate imine, which is then reduced in situ. For the target molecule, the required starting material would be methyl 3-(2-chlorophenyl)-3-oxopropanoate. This β -keto ester can be reacted with ammonia under

reducing conditions (e.g., using sodium cyanoborohydride, H_2 with a metal catalyst) to yield the desired β -amino ester.[10]

Aza-Michael (Conjugate) Addition

The conjugate addition of an amine to an α,β -unsaturated ester is a direct and atom-economical approach.[1] In this case, ammonia or a protected amine source could be added to methyl (E)-3-(2-chlorophenyl)acrylate (methyl 2-chlorocinnamate). This reaction is often catalyzed by a base or a Lewis acid to afford the target β -amino ester.

Exemplary Protocol: Mannich-Type Synthesis

The following protocol is a generalized, hypothetical procedure based on established Mannich-type reactions for the synthesis of β -amino esters.[6]

- **Imine Formation (In Situ):** To a stirred solution of 2-chlorobenzaldehyde (1.0 eq) and an ammonia source (e.g., ammonium chloride, 1.2 eq) in an anhydrous aprotic solvent (e.g., dichloromethane) at 0 °C, a Lewis acid catalyst (e.g., $TiCl_4$, 0.1 eq) is added dropwise. The mixture is stirred for 30-60 minutes to facilitate the in situ formation of the corresponding imine.
- **Enolate Addition:** In a separate flask, a ketene silyl acetal derived from methyl acetate (1.5 eq) is prepared. This reagent is added slowly to the reaction mixture containing the imine at a controlled temperature (e.g., -78 °C). The reaction is allowed to proceed for several hours until completion, monitored by Thin Layer Chromatography (TLC).
- **Quenching and Workup:** The reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate. The mixture is allowed to warm to room temperature, and the organic layer is separated. The aqueous layer is extracted with the same solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **methyl 3-amino-3-(2-chlorophenyl)propanoate**.

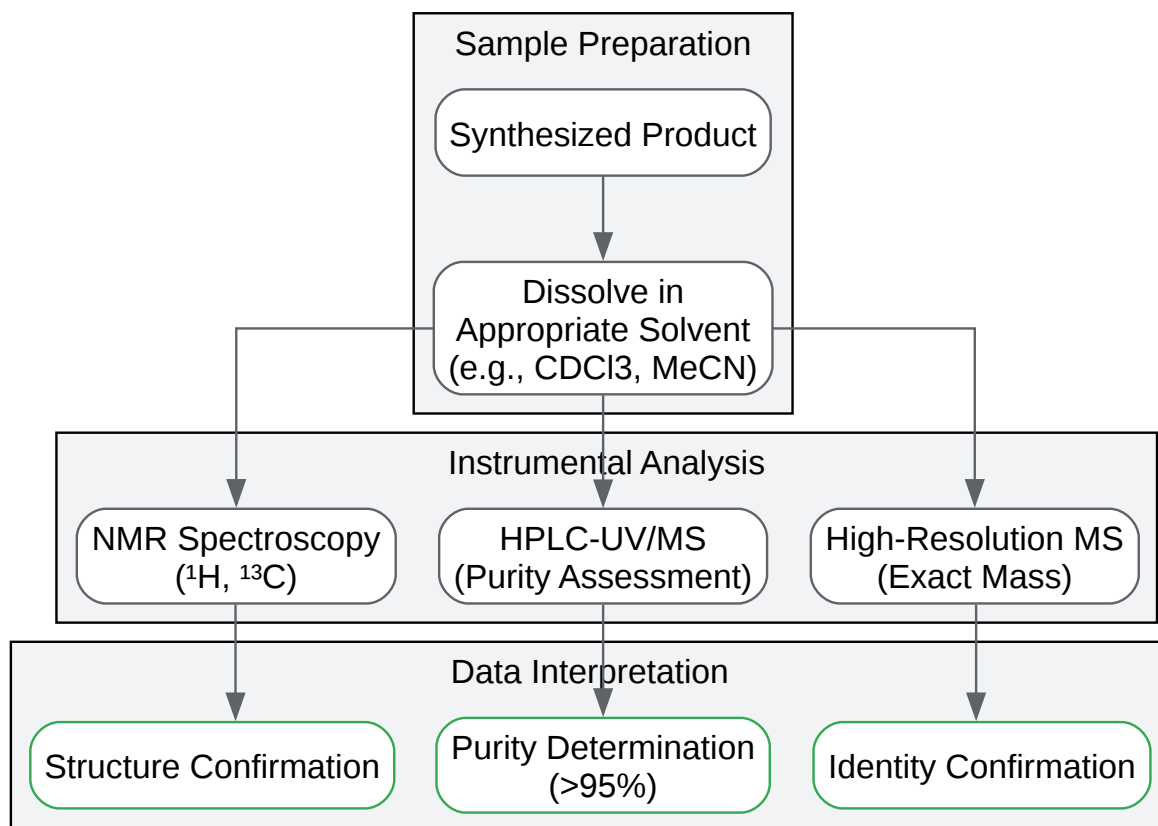
Applications in Research and Development

The primary utility of **methyl 3-amino-3-(2-chlorophenyl)propanoate** lies in its role as a versatile synthetic intermediate.

- **Pharmaceutical Scaffolding:** As a non-proteinogenic amino acid derivative, it serves as a chiral building block for the synthesis of complex organic molecules, including potential drug candidates.^[2] The 2-chlorophenyl group can participate in various interactions within a biological target and can be a site for further chemical modification.
- **Peptidomimetics:** Incorporation of β -amino acids like this one into peptide chains is a key strategy for creating peptidomimetics. These modified peptides often retain or enhance biological activity while exhibiting superior stability against proteolysis, a critical attribute for improving the pharmacokinetic profile of peptide-based drugs.^[1]
- **Medicinal Chemistry:** Aryl-substituted β -amino acids are found in the structures of various biologically active compounds, and their derivatives are explored for a range of therapeutic areas.^{[11][12]}

Analytical and Characterization Protocols

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized compound.



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General workflow for the analytical characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structure elucidation. For **methyl 3-amino-3-(2-chlorophenyl)propanoate**, the following signals are expected:

- ¹H NMR (in CDCl₃, ~400 MHz):
 - Aromatic Protons: Multiplets in the range of δ 7.2-7.5 ppm (4H).
 - Methine Proton (-CH-N): A triplet or doublet of doublets around δ 4.6-4.8 ppm (1H), coupled to the adjacent methylene protons.
 - Ester Methyl Protons (-OCH₃): A sharp singlet around δ 3.7 ppm (3H).

- Methylene Protons ($-\text{CH}_2\text{-CO}$): A multiplet (likely a doublet of doublets) around δ 2.7-2.9 ppm (2H), coupled to the methine proton.
- Amine Protons ($-\text{NH}_2$): A broad singlet, typically around δ 1.5-2.5 ppm (2H), which may be exchangeable with D_2O .
- ^{13}C NMR (in CDCl_3 , ~ 100 MHz):
 - Ester Carbonyl: $\delta \sim 172$ ppm.
 - Aromatic Carbons: Multiple signals between δ 127-142 ppm, including the carbon bearing the chlorine atom (C-Cl).
 - Ester Methyl Carbon ($-\text{OCH}_3$): $\delta \sim 52$ ppm.
 - Methine Carbon ($-\text{CH-N}$): $\delta \sim 50$ -55 ppm.
 - Methylene Carbon ($-\text{CH}_2\text{-CO}$): $\delta \sim 40$ -45 ppm.

High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for assessing the purity of the compound.

- Technique: Reversed-Phase HPLC (RP-HPLC).
- Column: C18 stationary phase (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase:
 - A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
 - B: Acetonitrile with 0.1% trifluoroacetic acid (TFA) or formic acid.
 - Rationale: The acidic modifier improves peak shape and ensures the amine is protonated.
- Elution: A gradient elution, for example, starting from 5-10% B and ramping to 95% B over 15-20 minutes.
- Flow Rate: 1.0 mL/min.

- Detection: UV detection at a wavelength of ~210 nm or ~254 nm.
- Alternative Strategy: For this polar analyte, Hydrophilic Interaction Liquid Chromatography (HILIC) can also be an effective technique for achieving good retention and separation.^[13]

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental formula.

- Ionization Technique: Electrospray Ionization (ESI), positive mode.
- Expected Ions:
 - $[M+H]^+$ (Protonated Molecule): m/z 214.06 and 216.06.
 - Rationale: The presence of one chlorine atom results in a characteristic isotopic pattern with an $M+2$ peak approximately one-third the intensity of the M peak.
- High-Resolution MS (HRMS): Would confirm the elemental composition, $C_{10}H_{13}ClNO_2^+$, with high accuracy.
- Expected Fragmentation: Common fragmentation pathways would include the loss of the methoxy group ($CH_3O\cdot$), the carbomethoxy group ($COOCH_3\cdot$), and cleavage of the benzylic C-C bond.

Safety Information

Based on available data for the compound, the following GHS hazard information should be considered.

- Hazard Statements:
 - H315: Causes skin irritation.
 - H318: Causes serious eye damage.
 - H335: May cause respiratory irritation.

- Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P310, P312, P332+P313, P362, P403+P233, P405, P501.
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn. All handling should be performed in a well-ventilated fume hood.

Conclusion

Methyl 3-amino-3-(2-chlorophenyl)propanoate is a valuable chiral building block for synthetic and medicinal chemistry. While its direct synthesis requires careful selection from established methods like the Mannich reaction or reductive amination, its utility as a precursor for developing novel compounds and peptidomimetics is significant. The analytical protocols outlined in this guide provide a robust framework for its characterization and quality control, ensuring its suitability for advanced research applications. This document serves as a foundational technical resource for scientists engaged in the synthesis and application of complex molecular architectures.

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